

Elucidation of the Chemical Structure of Sequosempervirin B: A Technical Overview

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Compound of Interest

Compound Name: Sequosempervirin B

Cat. No.: B566232

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Introduction:

Sequosempervirin B is a naturally occurring norlignan compound isolated from the branches and leaves of the coastal redwood tree, *Sequoia sempervirens*.^{[1][2]} As a member of the norlignan class of phytochemicals, it is characterized by a specific carbon skeleton that has garnered interest for its potential biological activities. This technical guide provides a comprehensive overview of the elucidation of the chemical structure of **Sequosempervirin B**, with a focus on the spectroscopic and analytical techniques employed.

Physicochemical Properties

A summary of the fundamental physicochemical properties of **Sequosempervirin B** is presented in Table 1. This data is crucial for its identification and characterization in a laboratory setting.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₀ O ₅	N/A
Molecular Weight	316.3 g/mol	N/A
CAS Number	864719-17-5	N/A

Experimental Protocols

The structural elucidation of **Sequosempervirin B** relied on a combination of sophisticated analytical techniques to determine its connectivity and stereochemistry. While the full experimental details are contained within the primary literature, this section outlines the general methodologies typically employed for the isolation and characterization of such natural products.

Isolation and Purification

The isolation of **Sequosempervirin B** from *Sequoia sempervirens* would typically involve the following steps:

- **Extraction:** Dried and powdered plant material (branches and leaves) is subjected to solvent extraction, often using a series of solvents with increasing polarity (e.g., hexane, ethyl acetate, and methanol) to separate compounds based on their solubility.
- **Fractionation:** The crude extract is then fractionated using techniques like column chromatography over silica gel or other stationary phases. This process separates the complex mixture into simpler fractions.
- **Purification:** The fractions containing the compound of interest are further purified using methods such as preparative High-Performance Liquid Chromatography (HPLC) to yield the pure **Sequosempervirin B**.

Structure Determination

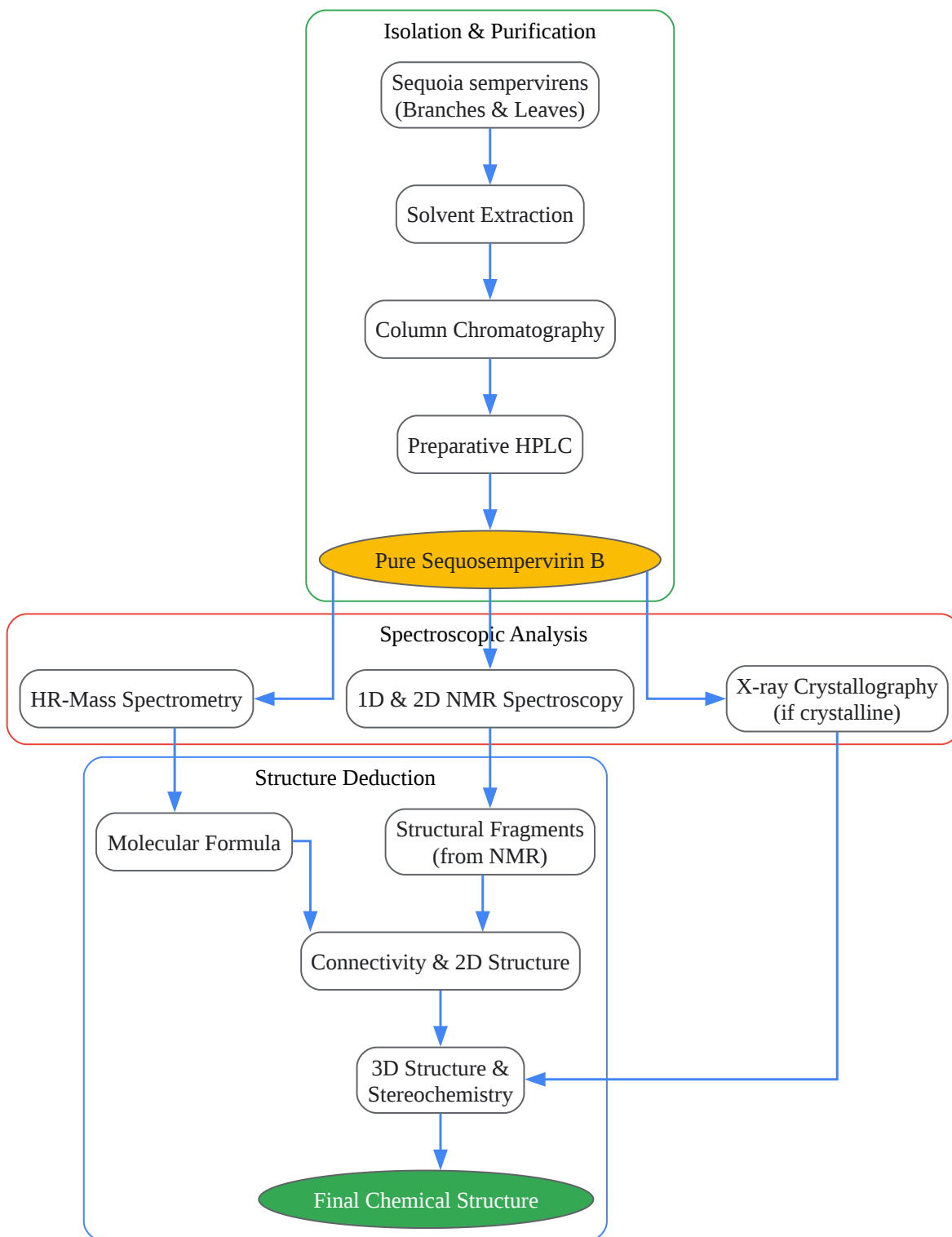
The definitive structure of **Sequosempervirin B** was established through a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** High-Resolution Mass Spectrometry (HR-MS) is used to determine the precise molecular weight and elemental composition of the molecule, allowing for the deduction of its molecular formula.^{[1][2]}
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of 1D and 2D NMR experiments are essential for elucidating the carbon-hydrogen framework of the molecule.

- 1D NMR (^1H and ^{13}C): Provides information about the different types of protons and carbons present in the molecule and their chemical environments.
- 2D NMR (COSY, HSQC, HMBC): These experiments establish the connectivity between atoms. For instance, COSY (Correlation Spectroscopy) reveals proton-proton couplings, while HSQC (Heteronuclear Single Quantum Coherence) correlates directly bonded protons and carbons. HMBC (Heteronuclear Multiple Bond Correlation) identifies longer-range correlations between protons and carbons, which is crucial for piecing together the molecular structure.
- X-ray Crystallography: For crystalline compounds, single-crystal X-ray diffraction provides an unambiguous determination of the three-dimensional structure, including the relative and absolute stereochemistry. The primary literature indicates that an X-ray diffraction analysis was performed for one of the new norlignans isolated alongside **Sequosempervirin B**, which likely aided in the stereochemical assignment for the entire series of related compounds.^{[1][2]}

Logical Workflow for Structure Elucidation

The process of determining the chemical structure of a novel natural product like **Sequosempervirin B** follows a logical progression. The following diagram, generated using Graphviz, illustrates this typical workflow.



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A flowchart illustrating the general workflow for the isolation and structural elucidation of a natural product.

Chemical Structure of Sequosempervirin B

Based on the comprehensive analysis of spectroscopic data from the primary literature, the chemical structure of **Sequosempervirin B** has been determined. The following diagram, generated using the DOT language, depicts the final elucidated structure.

Chemical Structure of Sequosempervirin B

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